

Technical Whitepaper: Structural Elucidation of N-(2-(4-fluorophenoxy)ethyl)-4-nitrobenzamide

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Compound of Interest

Compound Name: *N-(2-(4-fluorophenoxy)ethyl)-4-nitrobenzamide*

CAS No.: 1105209-97-9

Cat. No.: B2736863

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Executive Summary & Scope

This technical guide outlines the rigorous spectroscopic characterization of **N-(2-(4-fluorophenoxy)ethyl)-4-nitrobenzamide** (Formula: $C_{15}H_{13}FN_2O_4$; MW: 304.27 g/mol). This molecule represents a classic "linked pharmacophore" scaffold, combining an electron-deficient nitro-aromatic system with a lipophilic fluorinated ether tail via a stable amide linker.

Accurate structural elucidation of this compound requires de-convoluting the overlapping electronic effects of the strongly withdrawing nitro group and the electronegative fluorine atom. This guide provides a self-validating analytical workflow designed for researchers in medicinal chemistry and quality control.

Analytical Workflow

The following directed graph illustrates the logical flow of the characterization process, ensuring no step is bypassed.



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Figure 1: Step-wise validation workflow. Analysis proceeds only if the preceding purity/identity check passes.

Mass Spectrometry (MS) Analysis[1][2]

Mass spectrometry provides the first line of evidence for molecular identity. For this amide, Electrospray Ionization (ESI) in positive mode is the protocol of choice due to the protonatable amide nitrogen.

Experimental Protocol (ESI-MS)

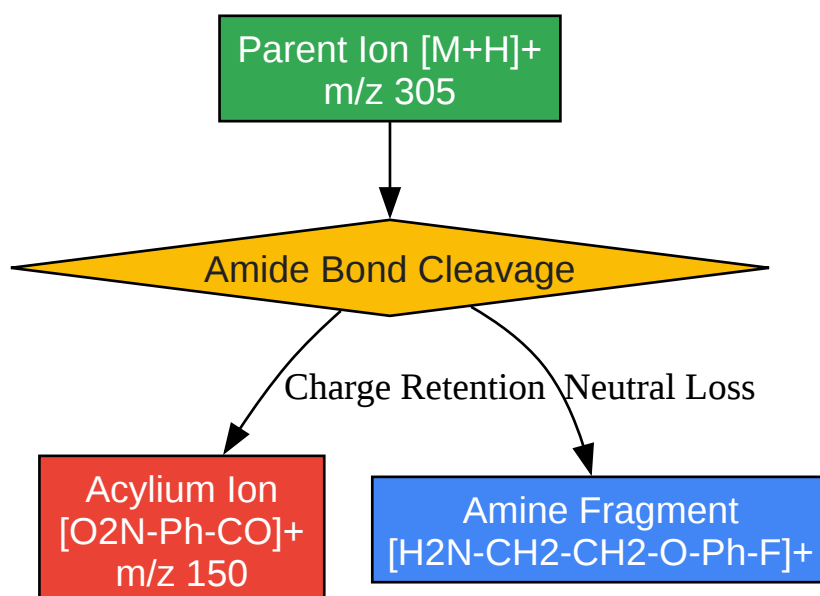
- Instrument: Agilent 6120 Single Quadrupole or equivalent.
- Solvent: Methanol:Water (50:50) + 0.1% Formic Acid (to enhance protonation).
- Flow Rate: 0.4 mL/min.
- Scan Range: 100–500 m/z.

Diagnostic Signals & Fragmentation Logic

The molecular ion should appear as $[M+H]^+ = 305.3$ m/z. The fragmentation pattern is dictated by the stability of the acylium ion and the cleavage of the ether bond.

m/z (approx)	Ion Type	Structural Assignment	Mechanistic Origin
305.3	$[M+H]^+$	Parent Molecule	Protonation at Amide Oxygen/Nitrogen
327.3	$[M+Na]^+$	Sodium Adduct	Common in glass/solvent trace Na^+
150.0	Fragment	$[O_2N-Ph-CO]^+$	Acylium ion (Alpha-cleavage at amide)
139.1	Fragment	$[F-Ph-O-CH_2CH_2]^+$	Phenoxyethyl cation

Fragmentation Pathway Diagram



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Figure 2: Primary fragmentation pathway under ESI conditions, showing the diagnostic acylium ion formation.

Infrared Spectroscopy (FT-IR)[3][4]

IR is critical for verifying the oxidation state of the nitrogen (Nitro vs. Amine) and the integrity of the amide bond.

Experimental Protocol

- Method: Attenuated Total Reflectance (ATR) on neat solid.
- Resolution: 4 cm^{-1} .
- Scans: 16.

Key Diagnostic Bands

The spectrum is dominated by the Nitro and Amide groups. The absence of a broad OH stretch ($3200\text{--}3500\text{ cm}^{-1}$) confirms the absence of carboxylic acid or alcohol starting materials.

- Amide I (C=O Stretch): $1640\text{--}1660\text{ cm}^{-1}$. Strong band. Lower frequency than esters due to resonance donation from Nitrogen.
- Amide II (N-H Bend): $1540\text{--}1560\text{ cm}^{-1}$.
- Nitro Stretches (NO_2):
 - Asymmetric: $1520\text{--}1530\text{ cm}^{-1}$ (Often overlaps with Amide II, look for peak broadening/splitting).
 - Symmetric: $1340\text{--}1350\text{ cm}^{-1}$. This is a "clean" region and highly diagnostic for the nitro group [1].
- Ether Stretch (C-O-C): $1210\text{--}1250\text{ cm}^{-1}$. Strong band corresponding to the aryl-alkyl ether linkage.

Nuclear Magnetic Resonance (NMR)[1][2][3][4][5][6][7]

NMR is the definitive tool for structural proof. We utilize ^1H , ^{13}C , and ^{19}F NMR.[1]

- Solvent: DMSO- d_6 is preferred over $CDCl_3$ because the amide NH proton is often broad or invisible in chloroform due to exchange. DMSO stabilizes the H-bond, sharpening the NH signal.

1H NMR Assignment (400 MHz, DMSO- d_6)

The molecule has two distinct aromatic systems and an ethylene linker.

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Mechanistic Explanation
8.90	Triplet (br)	1H	Amide NH	Deshielded by carbonyl; triplet due to coupling with CH ₂ (often broad).
8.32	Doublet (J~8.8Hz)	2H	Ar-H (Nitro-ortho)	Strongly deshielded by ortho-NO ₂ group (AA'BB' system part A) [1].
8.08	Doublet (J~8.8Hz)	2H	Ar-H (Carbonyl-ortho)	Deshielded by carbonyl, but less than nitro protons (AA'BB' system part B).
7.15	Triplet/Mult	2H	Ar-H (F-meta)	AA'BB'X system. Ortho to ether oxygen (shielded relative to nitro ring).
6.95	Triplet/Mult	2H	Ar-H (F-ortho)	Ortho to Fluorine. Shows strong J(H-F) coupling (~8-9 Hz).
4.15	Triplet (J~6.0Hz)	2H	O-CH ₂	Deshielded by electronegative Oxygen.

3.65	Quartet/Trip	2H	N-CH ₂	Deshielded by Nitrogen, coupled to NH and O-CH ₂ .
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Critical Validation Point: The two aromatic rings must show distinct splitting patterns. The Nitro ring is a clean pair of doublets (pseudo-AB system). The Fluoro ring is more complex due to ¹⁹F coupling, often appearing as complex multiplets rather than clean doublets [2].

¹³C NMR Assignment (100 MHz, DMSO-d₆)

Carbon NMR verifies the skeleton and is unique due to Carbon-Fluorine (C-F) coupling, which splits carbon signals into doublets.

- Carbonyl (C=O): ~165 ppm. [2] Singlet.
- C-F Carbon (ipso): ~157 ppm. Doublet with large coupling constant (¹J_{CF} ≈ 235-240 Hz).
- Nitro-C (ipso): ~149 ppm.
- Ether-C (ipso): ~154 ppm.
- Aliphatic Linkers:
 - O-CH₂: ~66 ppm.
 - N-CH₂: ~39 ppm (often obscured by DMSO solvent peak ~39.5 ppm; use DEPT-135 to confirm).

¹⁹F NMR (376 MHz, DMSO-d₆)

- Signal: Single peak around -120 to -124 ppm (relative to CFCl₃).
- Multiplicity: Decet (proton coupled) or Singlet (proton decoupled).
- Purpose: Confirms the presence of fluorine and purity. A second peak would indicate unreacted fluorophenol starting material or defluorination byproducts.

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